

Application Notes and Protocols for Carbaryl-d7 in Cannabis Pesticide Testing

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Compound of Interest

Compound Name: Carbaryl-d7

Cat. No.: B562851

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This document provides detailed application notes and protocols for the use of **Carbaryl-d7** as an internal standard in the quantitative analysis of carbaryl pesticide residues in cannabis matrices. The methodologies described herein are based on established analytical techniques, primarily Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), and sample preparation using QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction.

Introduction

Carbaryl is a broad-spectrum carbamate insecticide used to control a variety of pests on agricultural crops.[1] Due to its potential health risks, regulatory bodies in regions where cannabis is legal for medicinal or recreational use have established stringent limits on the maximum allowable levels of carbaryl residues in cannabis products.[1][2] Accurate and reliable analytical methods are crucial to ensure consumer safety and product compliance.

The use of a stable isotope-labeled internal standard, such as **Carbaryl-d7**, is a critical component of a robust quantitative analytical method. **Carbaryl-d7** is chemically identical to carbaryl, with the exception of seven hydrogen atoms being replaced by deuterium. This results in a different molecular weight, allowing it to be distinguished from the target analyte by a mass spectrometer. By adding a known amount of **Carbaryl-d7** to each sample at the beginning of the sample preparation process, it is possible to correct for variations in extraction efficiency, matrix effects, and instrument response, thereby improving the accuracy and precision of the quantification of carbaryl.

Analytical Methodology: LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred analytical technique for the detection and quantification of carbaryl and other pesticide residues in complex matrices like cannabis due to its high sensitivity and selectivity.[3] The following tables summarize the key LC-MS/MS parameters for the analysis of carbaryl and the internal standard **Carbaryl-d7**.

Table 1: LC-MS/MS Parameters for Carbaryl and Carbaryl-d7

Parameter	Setting
LC Column	C18 Reverse-Phase (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid and 5mM Ammonium Formate
Mobile Phase B	Methanol with 0.1% Formic Acid and 5mM Ammonium Formate
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	2 - 10 µL
Column Temperature	40 °C
Ionization Mode	Electrospray Ionization (ESI), Positive

Table 2: MRM Transitions for Carbaryl and Carbaryl-d7

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Polarity
Carbaryl	202.2	145.1	15	Positive
Carbaryl	202.2	117.1	25	Positive
Carbaryl-d7 (Internal Standard)	209.0	151.9	-25	Positive
Carbaryl-d7 (Internal Standard)	209.0	151.9	-56	Positive

Note: Collision energies may require optimization based on the specific instrument used.

Experimental Protocol: QuEChERS Sample Preparation and LC-MS/MS Analysis

This protocol outlines a typical workflow for the analysis of carbaryl in cannabis flower using a modified QuEChERS method followed by LC-MS/MS analysis.

Materials and Reagents

- Homogenized Cannabis Flower Sample
- Carbaryl-d7** Internal Standard Spiking Solution
- Carbaryl Analytical Standard
- Acetonitrile (ACN), HPLC Grade
- Water, HPLC Grade
- Formic Acid
- Ammonium Formate

- Magnesium Sulfate (MgSO_4), anhydrous
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- C18 sorbent
- Graphitized Carbon Black (GCB) sorbent (optional, for highly pigmented samples)
- 50 mL and 15 mL Centrifuge Tubes
- Syringe Filters (0.22 μm)
- LC Vials

Step-by-Step Protocol

- Sample Homogenization:
 - Cryogenically grind the cannabis flower sample to a fine, homogenous powder.
- Sample Weighing and Fortification:
 - Weigh 1.0 g of the homogenized cannabis sample into a 50 mL centrifuge tube.
 - Add a known amount of **Carbaryl-d7** internal standard solution to the sample.
- Hydration:
 - Add 10 mL of HPLC-grade water to the sample and vortex for 30 seconds to hydrate the matrix.
- Extraction:
 - Add 10 mL of acetonitrile to the tube.
 - Add QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).

- Shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a 15 mL centrifuge tube containing dSPE sorbent (e.g., 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18).
 - Vortex for 30 seconds.
 - Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Final Extract Preparation:
 - Take an aliquot of the cleaned supernatant and filter it through a $0.22 \mu\text{m}$ syringe filter into an LC vial.
 - The sample is now ready for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample into the LC-MS/MS system using the parameters outlined in Tables 1 and 2.
 - Quantify the concentration of carbaryl in the sample by comparing the peak area ratio of carbaryl to **Carbaryl-d7** against a calibration curve prepared in a blank matrix.

Method Validation

A comprehensive method validation should be performed to ensure the reliability of the analytical results. The following table summarizes typical performance characteristics for a validated method for pesticide analysis in cannabis.

Table 3: Representative Method Validation Data

Parameter	Typical Performance
Linearity (R ²)	> 0.995
Limit of Quantification (LOQ)	≤ 0.1 µg/g (ppm)
Accuracy (Recovery)	80 - 120%
Precision (RSD)	< 20%

Regulatory Landscape

The regulatory limits for carbaryl in cannabis products vary by jurisdiction. It is essential for laboratories to be aware of the specific requirements in the regions they serve.

Table 4: Action Levels for Carbaryl in Cannabis for Select Jurisdictions

Jurisdiction	Matrix	Action Level (µg/g or ppm)
California	Inhalable Cannabis Goods	0.5
Other Cannabis Goods	0.5	
Oregon	All Cannabis Products	0.2[2]
Washington	All Cannabis Products	0.20[1]
Colorado	-	As of recent updates, Colorado has significantly increased the number of tested pesticides; however, a specific action level for carbaryl was not explicitly available in the immediate search results.

Note: Regulatory limits are subject to change. Always consult the latest official regulations.

Visualizations

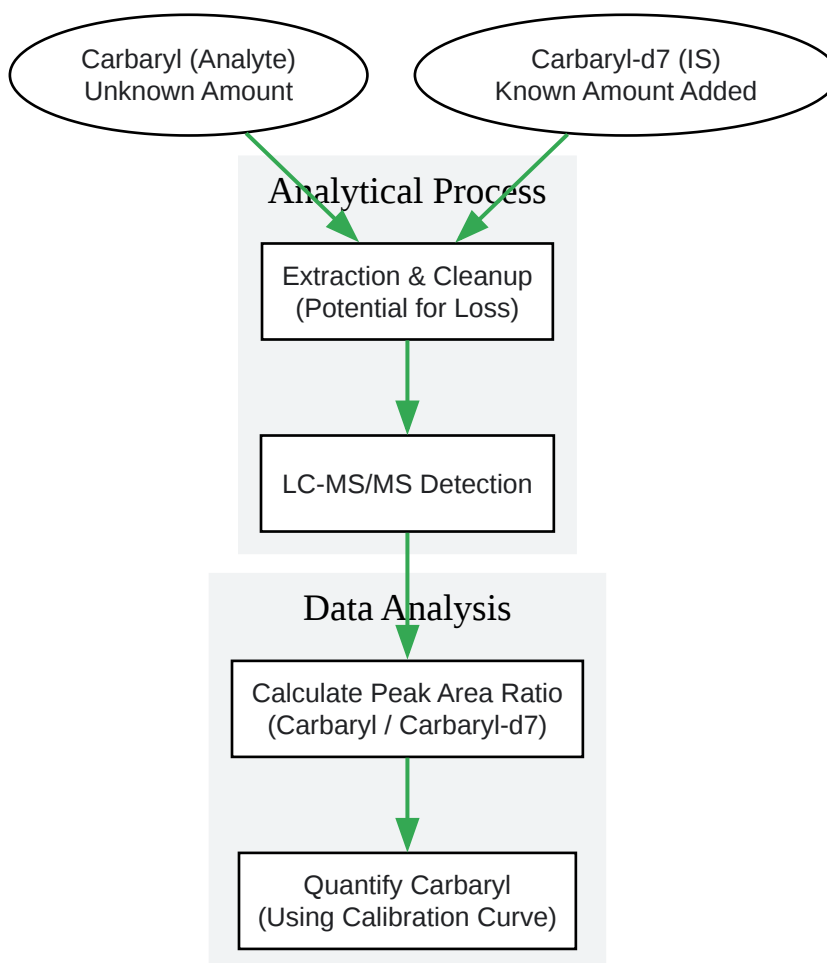
Experimental Workflow



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Caption: A generalized workflow for the analysis of Carbaryl in cannabis.

Role of Carbaryl-d7 as an Internal Standard



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